

# Safeguarding Your Laboratory: Proper Disposal Procedures for GSK-1070916

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## Compound of Interest

Compound Name: GSK-1070916

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The proper handling and disposal of **GSK-1070916**, a potent Aurora kinase inhibitor, are critical for maintaining laboratory safety and ensuring environmental protection. This guide provides essential, step-by-step procedures for the safe disposal of **GSK-1070916**, aligning with best practices for laboratory safety and chemical handling. Adherence to these protocols is paramount to mitigate risks associated with this compound.

## Key Safety and Hazard Information

**GSK-1070916** is classified as an acute oral toxicant and an environmentally hazardous substance.<sup>[1]</sup> It is crucial to prevent its release into the environment and to ensure that all waste is managed in accordance with federal, state, and local regulations.<sup>[1][2]</sup>

Hazard Category	Description	GHS Classification
Acute Toxicity, Oral	Harmful if swallowed.[1]	Category 4 (H302)
Skin Irritation	May cause skin irritation.[1]	Not specified
Eye Irritation	May cause eye irritation.[1]	Not specified
Respiratory Irritation	May cause respiratory tract irritation.[1]	Not specified
Environmental Hazard	Environmentally hazardous substance, solid, n.o.s.[1]	UN Number: 3077, Class: 9, Packing Group: III

## Step-by-Step Disposal Protocol

The primary directive for the disposal of **GSK-1070916** is to utilize a licensed, professional waste disposal company.[1] The following steps provide a procedural workflow for managing **GSK-1070916** waste in a laboratory setting prior to professional disposal.

### 1. Personal Protective Equipment (PPE):

- Before handling **GSK-1070916**, ensure you are wearing appropriate PPE. This includes:
  - Eye/face protection: Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[1]
  - Skin protection: Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact with this product.[1]
  - Body protection: Choose body protection in relation to its type, to the concentration and amount of dangerous substances, and to the specific workplace.[1]

### 2. Waste Segregation and Collection:

- Unused Product: Keep the unused **GSK-1070916** in its original, suitable, and closed container for disposal.[1]

- Contaminated Materials: All materials that have come into contact with **GSK-1070916**, such as pipette tips, gloves, and bench paper, should be considered contaminated waste.
- Waste Container: Collect all solid waste in a designated, clearly labeled, and sealed hazardous waste container. The container should be kept closed when not in use.

### 3. Accidental Spills:

- In the event of a spill, prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.<sup>[1]</sup>
- For solid spills, pick up and arrange disposal without creating dust. Sweep up and shovel the material into a suitable, closed container for disposal.<sup>[1]</sup>
- Decontaminate surfaces and equipment that have come into contact with the spilled material.

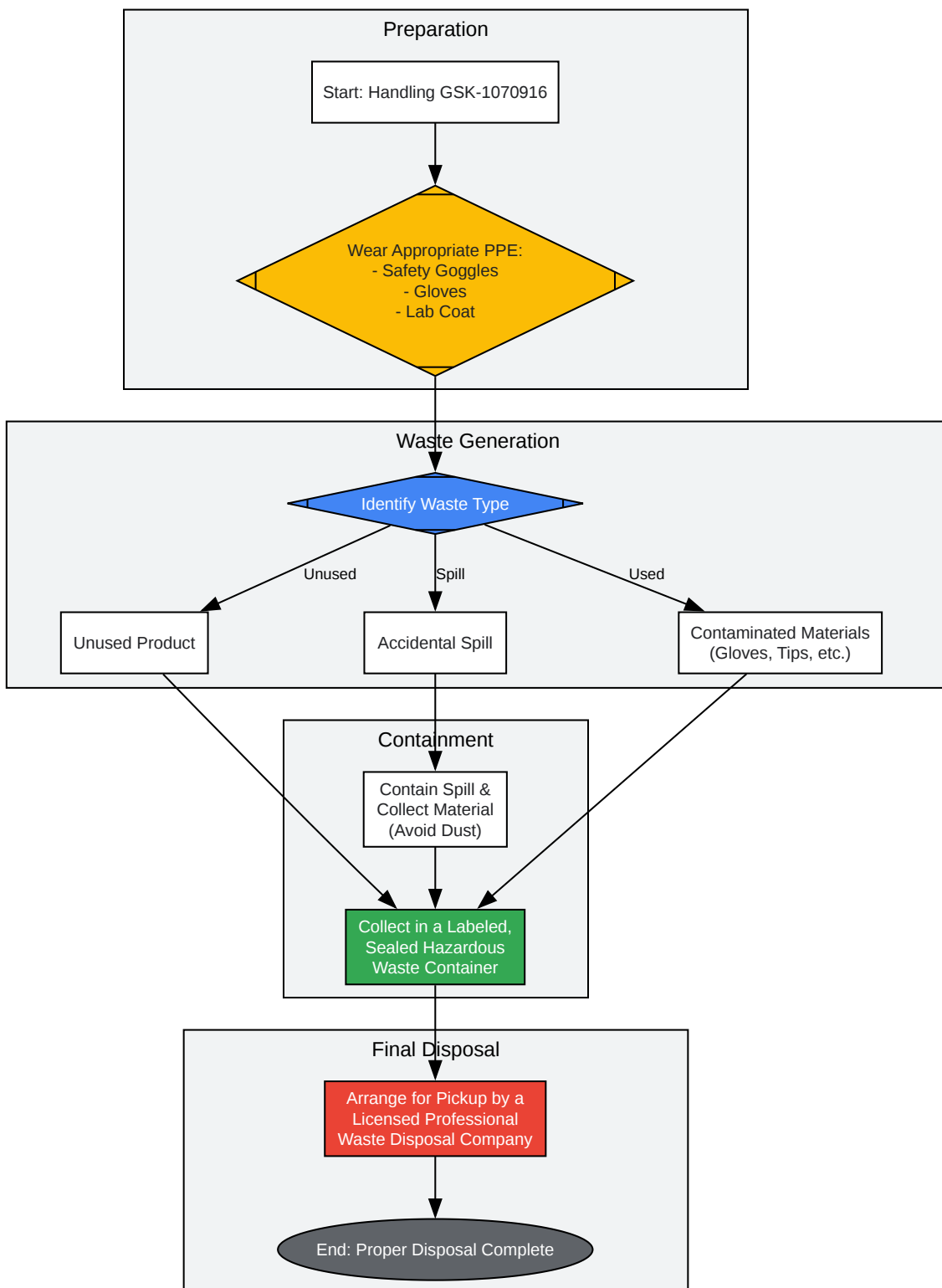
### 4. Professional Disposal:

- Arrange for the collection of the hazardous waste by a licensed, professional waste disposal company.<sup>[1]</sup>
- Provide the waste disposal company with the Safety Data Sheet (SDS) for **GSK-1070916** to ensure they have all the necessary information for its safe transport and disposal.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process and logical flow for the proper disposal of **GSK-1070916**.

## GSK-1070916 Disposal Workflow

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe disposal of **GSK-1070916**.

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## References

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